

# Diethyl methyl malonate molecular weight

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## Compound of Interest

Compound Name: Diethyl methyl malonate

Cat. No.: B8451518

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## An In-depth Technical Guide to **Diethyl Methyl Malonate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **diethyl methyl malonate**, a pivotal chemical intermediate in organic synthesis and pharmaceutical development. It details the compound's physicochemical properties, synthesis protocols, key applications, and safety information, tailored for a scientific audience.

## Chemical and Physical Properties

**Diethyl methyl malonate** (CAS No: 609-08-5) is a diester of methylmalonic acid.<sup>[1]</sup> It is a clear, colorless liquid at room temperature.<sup>[2][3][4][5]</sup> Its chemical structure features a central carbon atom bonded to a methyl group and two carboxyl groups, which are esterified with ethanol. This structure, particularly the reactivity of the alpha-proton, makes it a valuable reagent in organic synthesis.

The key quantitative properties of **diethyl methyl malonate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	174.19 g/mol	[2][6][7]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	[2][7]
CAS Number	609-08-5	[3][6]
Appearance	Clear, colorless liquid	[2][3]
Boiling Point	198 - 201 °C	[6][7]
Density	1.021 - 1.025 g/mL at 20 °C	[4][7]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.411 - 1.415	[1][4][7]
Flash Point	77 - 85 °C (170 - 185 °F)	[1][6][7]
Solubility	Immiscible or slightly soluble in water; soluble in alcohol and oils.	[1][4][8]
IUPAC Name	diethyl 2-methylpropanedioate	[2]
Synonyms	Diethyl 2-methylmalonate, Methylmalonic acid diethyl ester	[2][5]

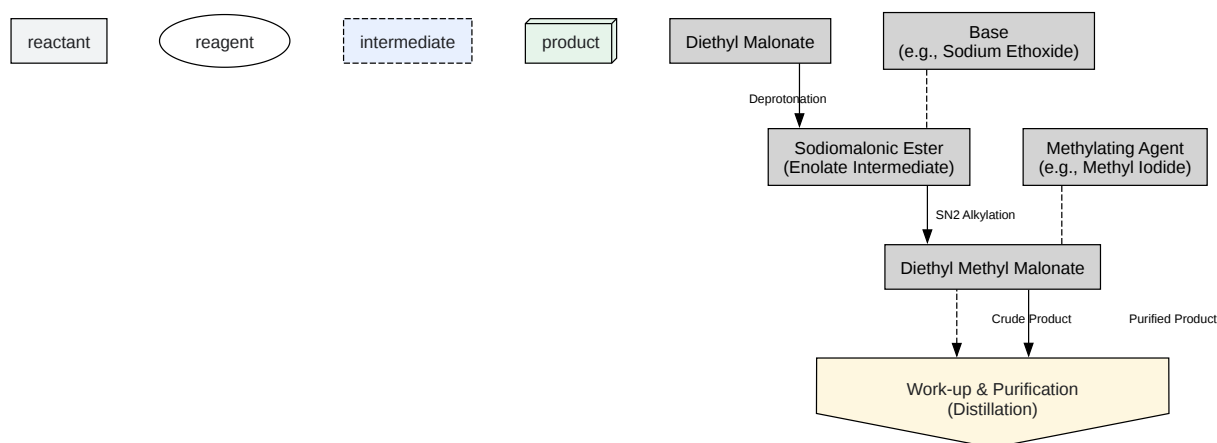
## Synthesis of Diethyl Methyl Malonate: Experimental Protocols

The synthesis of **diethyl methyl malonate** is primarily achieved through two well-established routes. These methods are crucial for producing the compound for its various applications in industrial and research settings.[3][9]

### Protocol 1: Alkylation of Diethyl Malonate

This is a common and direct method involving the methylation of diethyl malonate. The active methylene group in diethyl malonate is deprotonated by a base, creating a nucleophilic enolate that reacts with a methylating agent.

## Workflow: Alkylation of Diethyl Malonate



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Synthesis of **Diethyl Methyl Malonate** via Alkylation.

Detailed Methodology:

- Deprotonation: Diethyl malonate is treated with a suitable base, such as sodium ethoxide in ethanol, to abstract an acidic  $\alpha$ -hydrogen, forming a resonance-stabilized sodiomalonic ester (enolate).
- Methylation: A methylating agent, such as methyl iodide, dimethyl sulfate, or methyl bromide, is added to the solution.[9] The enolate acts as a nucleophile, attacking the methyl group in an  $S_N2$  reaction to form **diethyl methyl malonate**.

- **Work-up and Purification:** After the reaction is complete, the mixture is worked up to remove salts and unreacted starting materials. The crude product is then purified, typically by distillation under reduced pressure, to yield pure **diethyl methyl malonate**.<sup>[10]</sup> One documented procedure using 1.44 mol of diethyl malonate reported a yield of 82.6% of 90% pure product after distillation.<sup>[10]</sup>

## Protocol 2: From 2-Chloropropionic Acid

An alternative synthesis route begins with 2-chloropropionic acid and proceeds through several steps to the final product.<sup>[9]</sup>

Detailed Methodology:

- **Neutralization and Cyanation:** 2-chloropropionic acid is first neutralized with a base like potassium carbonate. The resulting salt is then treated with a cyanide source (e.g., potassium cyanide) to form 2-cyanopropionic acid via nucleophilic substitution.<sup>[9]</sup>
- **Esterification:** The 2-cyanopropionic acid is then dissolved in ethanol.<sup>[9]</sup> An acid catalyst, such as concentrated sulfuric acid or a heteropolyacid, is added, and the mixture is heated (e.g., to 65-80 °C).<sup>[9][11]</sup> This step involves both the hydrolysis of the nitrile group to a carboxylic acid and the esterification of both carboxyl groups to yield **diethyl methyl malonate**.
- **Neutralization and Purification:** The reaction mixture is cooled, and excess acid is neutralized with a base like ammonia water. The organic phase containing the crude product is separated and purified by fractional distillation under reduced pressure.<sup>[11]</sup>

## Applications in Research and Drug Development

**Diethyl methyl malonate** is a versatile building block in organic synthesis, valued for its role in constructing more complex molecules.<sup>[5]</sup>

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of a variety of pharmaceuticals, including anti-inflammatory and analgesic drugs.<sup>[5]</sup> Its structure is a precursor for forming heterocyclic compounds and other core scaffolds in medicinal chemistry.

- Organic Synthesis: In laboratory and industrial settings, it is widely used for the preparation of substituted esters and other derivatives.[5] The reactivity of the methylene group allows for the introduction of diverse functional groups, making it an essential tool for synthetic chemists.[5]
- Other Industries: Beyond pharmaceuticals, **diethyl methyl malonate** finds use in the flavor and fragrance industries due to its fruity aroma.[3][5] It is also applied in the formulation of agrochemicals, such as pesticides and herbicides.[5]

## Safety and Handling

**Diethyl methyl malonate** is considered stable under normal laboratory conditions.[1][8] However, proper safety precautions are essential during its handling and storage.

- Hazards: The compound may cause skin and eye irritation.[2] It is a combustible liquid.[12] The oral LD50 in rats is 5000 mg/kg, indicating low acute toxicity.[1]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[12] Avoid contact with skin and eyes and inhalation of vapors.[12]
- Storage: Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[12] Keep containers tightly closed. It is incompatible with strong acids, bases, oxidizing agents, and reducing agents.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[12]

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